

3-Pyridinemethanol solubility in water and organic solvents

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Compound Focus: 3-Pyridinemethanol

CAS No.: 100-55-0

Cat. No.: S001427

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Physical Properties and Solubility of 3-Pyridinemethanol

The table below summarizes the key physical properties of **3-Pyridinemethanol** relevant to its solubility and handling [1] [2] [3].

Property	Value / Description	Source / Context
Molecular Formula	C ₆ H ₇ NO	[1] [2] [3]
Molecular Weight	109.13 g/mol	[1] [2] [3]
Appearance	Clear, light yellow to yellow liquid	[1] [4]
Density	1.124 g/mL at 25°C	[1] [4]
Melting Point	-7 °C	[1]
Boiling Point	154 °C at 28 mmHg	[1] [4]
Water Solubility	Soluble / Fully miscible (1000 mg/L)	[1] [3]

Property	Value / Description	Source / Context
DMSO Solubility	100 mg/mL (916.34 mM)	[2]
pH (100g/L H ₂ O)	7-8	[1]
log P	-0.11 at 25°C	[1]
Refractive Index	n ²⁰ _D 1.545	[4]

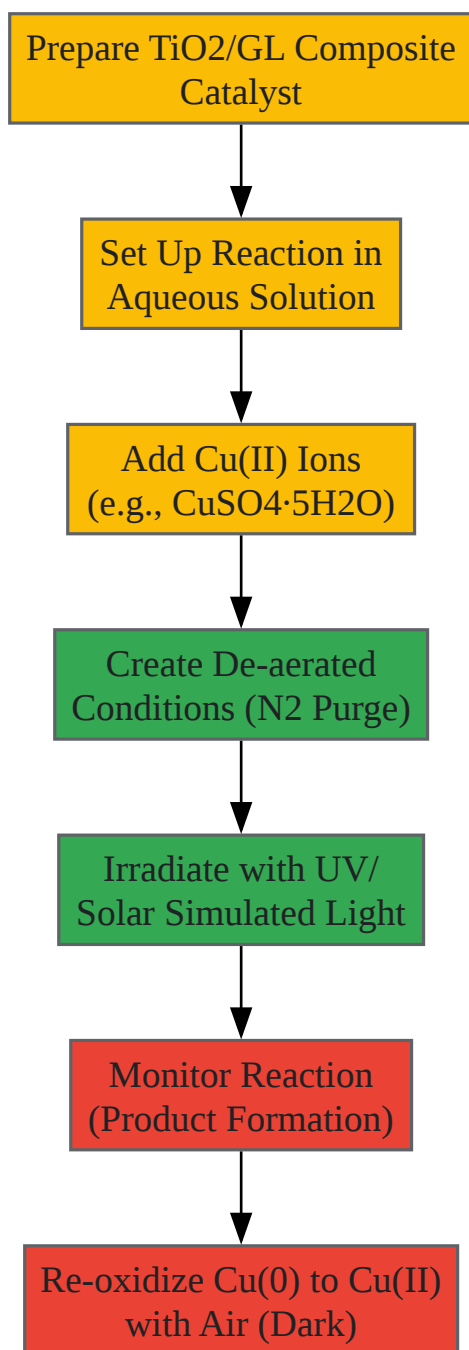
The data indicates that **3-Pyridinemethanol** is **highly soluble in water** and also readily soluble in **DMSO**. The negative value for its log P (partition coefficient) suggests that it is more hydrophilic than lipophilic, which aligns with its good water solubility [1]. One supplier notes it is "fully miscible" in water, confirming its high solubility [3].

Experimental Protocols and Research Context

While a detailed, step-by-step solubility assay was not found, the search results describe its use in specific experimental contexts, particularly in synthesis and catalysis.

Protocol for Selective Photocatalytic Oxidation

A research article outlines a method for the selective oxidation of **3-Pyridinemethanol** to Vitamin B3 (nicotinic acid) using a TiO₂/graphene-like photocatalyst [5]. Below is a workflow diagram of this experimental process.



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Experimental workflow for photocatalytic oxidation of 3-Pyridinemethanol [5].

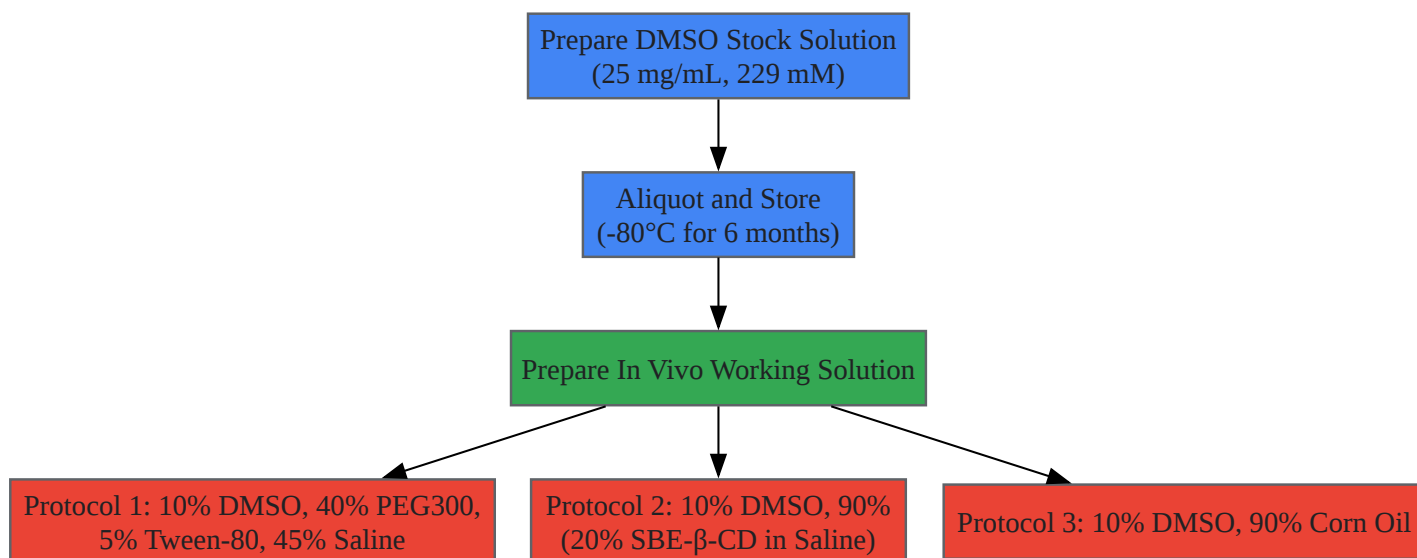
Key Experimental Details:

- **Reaction Medium:** The process is conducted in an **aqueous solution** at room temperature, highlighting the compound's stability and usability in water [5].

- **Special Conditions:** The system is **de-aerated** by purging with an inert gas (like nitrogen) to limit the production of non-selective hydroxyl radicals and improve the selectivity of the oxidation [5].
- **Catalyst System: Cu(II) ions** (e.g., from copper sulfate) are used as an electron acceptor instead of oxygen. The Cu(II) is reduced to Cu(0) during the reaction and can be re-oxidized for reuse by blowing air into the solution after the reaction is complete, functioning as a co-catalyst [5].

Protocol for Solution Preparation in Biological Research

For biochemical and pharmaceutical applications, one supplier provides a detailed protocol for preparing stock and working solutions of **3-Pyridinemethanol** in DMSO and for *in vivo* studies [2].



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Solution preparation protocols for 3-Pyridinemethanol in biological research [2].

Key Experimental Details:

- **Stock Solution:** A typical stock solution is prepared at a concentration of **25 mg/mL** in DMSO, which is equivalent to **229 mM**. This solution should be aliquoted and stored at **-80°C** for up to 6 months or at **-20°C** for one month to prevent inactivation from repeated freeze-thaw cycles [2].
- **Working Solutions:** For *in vivo* studies, several formulations are recommended to ensure solubility and biocompatibility. For example, one protocol involves sequentially adding the DMSO stock to a

mixture of PEG300, Tween-80, and saline to achieve a final clear solution of ≥ 2.5 mg/mL [2].

Storage and Handling Guidelines

Proper storage is critical for maintaining the integrity of this chemical.

- **Condition:** It is **hygroscopic** (absorbs moisture from the air) [3] [4]. One supplier recommends storing it in an **inert atmosphere** [1], while another specifies storage at **0-8°C** [4].
- **Recommendation:** For optimal results, store the container **tightly closed** in a **cool, dry place** under an inert gas like argon or nitrogen, and protect it from humidity [1] [3].

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References

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